

Solubility Profile of 3-Pyridylamide Oxime: A Technical Overview

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Compound of Interest

Compound Name: 3-Pyridylamide oxime

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **3-pyridylamide oxime**. Due to the limited availability of direct quantitative solubility data for **3-pyridylamide oxime** in publicly accessible literature, this document presents solubility data for analogous compounds, 2-pyridylamide oxime and benzamide oxime, to provide valuable insights. Furthermore, a detailed, generalized experimental protocol for determining solubility via the widely accepted shake-flask method is provided.

Analog Solubility Data

To approximate the solubility profile of **3-pyridylamide oxime**, data from structurally similar compounds can be referenced. The following table summarizes the available quantitative solubility data for 2-pyridylamide oxime and benzamide oxime in various common solvents. This information serves as a useful starting point for solvent selection in experimental and formulation studies.

Compound	Solvent	Solubility
2-Pyridylamide oxime	Dimethylformamide (DMF)	30 mg/mL
Dimethyl sulfoxide (DMSO)	30 mg/mL	
Ethanol	20 mg/mL	
Phosphate-Buffered Saline (PBS), pH 7.2	1 mg/mL	
Benzamide oxime	Ethanol	
Dimethyl sulfoxide (DMSO)	~30 mg/mL	~30 mg/mL
Dimethylformamide (DMF)	~30 mg/mL	
Phosphate-Buffered Saline (PBS), pH 7.2	~2.5 mg/mL	

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The shake-flask method is a well-established and reliable technique for determining the thermodynamic equilibrium solubility of a compound.^[1] The following protocol outlines a general procedure that can be adapted for **3-pyridylamide oxime**.

1. Materials and Equipment:

- **3-Pyridylamide oxime** (solid)
- Selected solvents (e.g., water, ethanol, DMSO, PBS)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator

- Centrifuge
- Syringes and filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

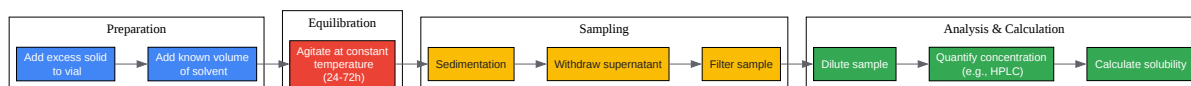
2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **3-pyridylamide oxime** to a series of vials. The excess solid is crucial to ensure that equilibrium with the saturated solution is reached.
 - Add a known volume of the desired solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$ or 37 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period to allow for equilibrium to be reached. This can range from 24 to 72 hours, depending on the compound and solvent system. It is advisable to determine the optimal equilibration time by taking measurements at different time points (e.g., 24, 48, and 72 hours) until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a period to allow the excess solid to sediment.
 - Carefully withdraw a sample from the supernatant using a syringe.

- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
- Analysis:
 - Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of **3-pyridylamide oxime** in the diluted samples using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry. A calibration curve prepared with known concentrations of the compound should be used for accurate quantification.
- Calculation:
 - Calculate the solubility of **3-pyridylamide oxime** in the solvent by multiplying the measured concentration by the dilution factor. The solubility is typically expressed in units such as mg/mL or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the determination of solubility using the shake-flask method.



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Caption: Workflow for solubility determination via the shake-flask method.

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References

- 1. dissolutiontech.com [dissolutiontech.com]
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